

# proper storage and handling of MRS2179 tetrasodium powder

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Compound of Interest

Compound Name: MRS2179 tetrasodium

Cat. No.: B1141304 Get Quote

# Technical Support Center: MRS2179 Tetrasodium Powder

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **MRS2179 tetrasodium** powder.

## Frequently Asked Questions (FAQs)

1. What is MRS2179 tetrasodium salt?

**MRS2179 tetrasodium** salt is a potent and selective competitive antagonist for the P2Y1 receptor, a G protein-coupled receptor (GPCR) activated by adenosine diphosphate (ADP).[1] It is widely used in research to study purinergic signaling pathways, particularly those involved in platelet aggregation and thrombosis.[1][2][3]

2. What are the recommended storage conditions for MRS2179 tetrasodium powder?

For long-term storage, the lyophilized powder should be stored at -20°C.[4][5][6][7] Some suppliers suggest that it is stable for at least four years under these conditions.

3. How should I prepare stock solutions of MRS2179?



MRS2179 tetrasodium salt is soluble in water.[4][7] You can prepare stock solutions up to 50 mM in water.[4][7] For in vitro experiments, it is recommended to filter and sterilize the stock solution using a 0.22 µm filter before use.[5]

4. What is the stability of MRS2179 stock solutions?

Once dissolved, stock solutions can be stored at -20°C for up to one month or at -80°C for up to six months.[5] It is advisable to store the solution in sealed containers, away from moisture. [5]

## **Troubleshooting Guide**



Problem	Possible Cause	Suggested Solution
Powder won't dissolve completely	- Incorrect solvent used Concentration is too high The compound may have degraded due to improper storage.	- Ensure you are using water as the solvent.[4][7]- Do not exceed a concentration of 50 mM.[4][7]- If the powder appears discolored or has been stored improperly, it may have degraded. It is recommended to use a fresh vial.
Inconsistent or unexpected experimental results	- Degradation of the reconstituted compound Incorrect concentration of MRS2179 used Issues with the experimental setup or other reagents.	- Prepare fresh stock solutions from the lyophilized powder. Avoid repeated freeze-thaw cycles Verify the calculations for your working dilutions. Refer to the molarity and dilution calculators provided by suppliers if needed.[6]- Review your experimental protocol. Ensure that other reagents, such as the agonist (e.g., ADP), are fresh and active.
Low potency or efficacy observed	- The specific P2Y1 receptor subtype in your model may have a different affinity for MRS2179 The compound may be competing with high concentrations of endogenous ADP.	- The inhibitory constant (K_B) for MRS2179 at the P2Y1 receptor is approximately 100 nM.[4][7] Ensure your working concentration is appropriate for your experimental system Consider washing your cells or platelets to remove endogenous agonists before starting the experiment.

# **Quantitative Data Summary**



The following tables summarize the key quantitative data for MRS2179 tetrasodium salt.

Table 1: Physicochemical Properties

Property	Value	Source	
Molecular Weight	513.16 g/mol [4][6][7]		
Formula	C11H13N5O9P2Na4	[4][7]	
Purity	≥98%	[4][6][7]	
Solubility in Water	Up to 50 mM	[4][7]	
Appearance	White to off-white solid	[5]	

Table 2: Pharmacological Profile

Parameter	Receptor	Value	Source
K_B	P2Y1	100 nM	[4][7]
IC50	P2X1	1.15 μΜ	[4][7]
IC50	P2X3	12.9 μΜ	[4][7]

K\_B: Inhibitor constant; IC<sub>50</sub>: Half-maximal inhibitory concentration. MRS2179 is selective for the P2Y1 receptor over P2X1, P2X3, P2X2, P2X4, P2Y2, P2Y4, and P2Y6 receptors.[4][5][7]

# **Experimental Protocols ADP-Induced Platelet Aggregation Assay**

This protocol measures platelet aggregation in response to ADP and its inhibition by MRS2179. [1]

#### Materials:

• Freshly drawn human venous blood collected into sodium citrate anticoagulant.



- · ADP (agonist).
- MRS2179 tetrasodium salt (P2Y1 antagonist).
- Saline solution.
- Platelet aggregometer.

#### Procedure:

- Prepare Platelet-Rich Plasma (PRP): Centrifuge whole blood at a low speed (e.g., 200 x g) for 15 minutes at room temperature.
- Prepare Platelet-Poor Plasma (PPP): Centrifuge the remaining blood at a high speed (e.g., 2000 x g) for 20 minutes. PPP is used as a reference for 100% aggregation.
- Baseline Measurement: Place a sample of PRP in the aggregometer and establish a baseline reading.
- Incubation with Antagonist: Add MRS2179 at the desired concentration to the PRP and incubate for the specified time.
- Induce Aggregation: Add ADP to initiate platelet aggregation and record the change in light transmission over time.
- Data Analysis: The inhibitory effect of MRS2179 is determined by comparing the aggregation curve in its presence to the control (ADP alone).

## **Calcium Mobilization Assay (FLIPR)**

This functional assay measures changes in intracellular calcium concentration in response to P2Y1 receptor activation and its inhibition by MRS2179 using a Fluorometric Imaging Plate Reader (FLIPR).[1]

#### Materials:

HEK293 or CHO cells stably expressing the human P2Y1 receptor.



- Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM).
- · Assay buffer.
- MRS2179 tetrasodium salt.
- P2Y1 agonist (e.g., ADP).
- FLIPR instrument.

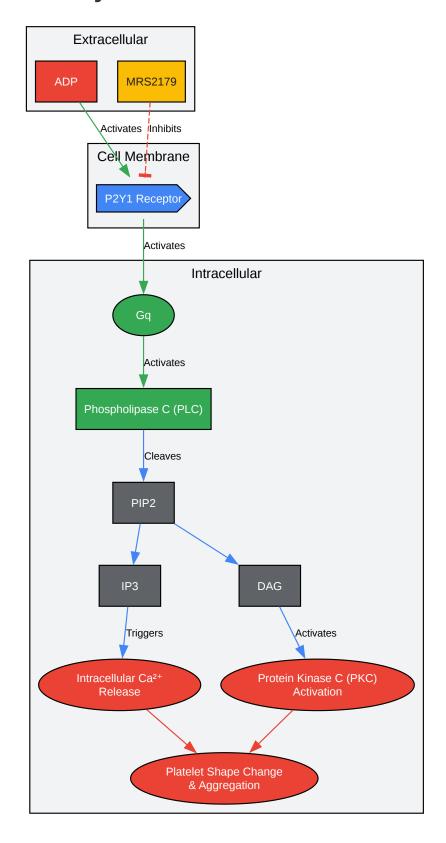
#### Procedure:

- Cell Plating: Seed the P2Y1-expressing cells in a 96-well plate and grow to confluence.
- Dye Loading: Remove the culture medium and add the dye-loading solution. Incubate the plate at 37°C for 60 minutes in the dark.
- Cell Washing: Wash the cells with assay buffer to remove excess dye.
- Compound Plates: Prepare a plate with MRS2179 at various concentrations and another plate with the P2Y1 agonist.
- FLIPR Measurement:
  - Place the cell plate and the compound plates into the FLIPR instrument.
  - Establish a baseline fluorescence reading for each well.
  - Add the MRS2179 solution to the cells and incubate for a specified period.
  - Add the agonist solution to initiate the calcium response.
  - Monitor the change in fluorescence over time.
- Data Analysis: The potency of MRS2179 is determined by its ability to inhibit the agonist-induced calcium mobilization, and the IC<sub>50</sub> is calculated.[1]

### **Visualizations**



## **Signaling Pathway**

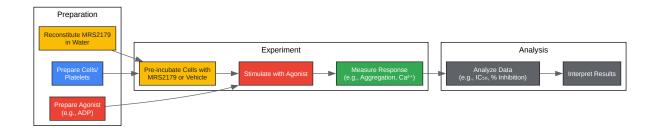


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Caption: P2Y1 Receptor Signaling Pathway.

### **Experimental Workflow**



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Caption: General Experimental Workflow for MRS2179.

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